

An In-depth Technical Guide to the Safety and Handling of 3-Hydroxypropanamide

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Compound of Interest

Compound Name: **3-Hydroxypropanamide**

Cat. No.: **B015828**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Hydroxypropanamide** (CAS No: 2651-43-6), a compound used in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Hydroxypropanamide is classified as a hazardous substance. The following table summarizes its classification under the Globally Harmonized System (GHS).

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [2] [3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin [1] [2]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled [1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1] [2] [4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation [1] [2] [4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [1] [2] [4]

Signal Word: Warning[\[1\]](#)[\[4\]](#)

Pictograms:

-  alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Hydroxypropanamide** is provided below.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₃ H ₇ NO ₂ [2] [5]
Molecular Weight	89.09 g/mol [2]
Melting Point	60-62 °C [5]
Boiling Point	357.4 °C at 760 mmHg [5]
Flash Point	169.9 °C [5]
Density	1.166 g/cm ³ [5]

Safe Handling and Storage

Proper handling and storage are essential to minimize risk.

3.1. Handling:

- Handle in a well-ventilated place.[\[1\]](#)[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[6\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)[\[5\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[1\]](#)[\[4\]](#)

3.2. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[4\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are critical for preventing exposure.

4.1. Engineering Controls:

- Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[4\]](#) Facilities should be equipped with an eyewash fountain and safety shower.[\[4\]](#)

4.2. Personal Protective Equipment:

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or goggles. A face shield may be required in certain situations. [3] [6]
Skin Protection	Wear protective gloves (chemical-impermeable) and a protective suit to prevent skin contact. [1] [3] [6]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator can be used. [3] [6]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Table 4: First Aid Protocols

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[4][7]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[4] Get medical help if irritation occurs.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately.[3][4]

Firefighting Measures

6.1. Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][4]

6.2. Specific Hazards:

- During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides and nitrogen oxides.[3][4]

6.3. Advice for Firefighters:

- Wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear. [1][4]

Accidental Release Measures

In case of a spill, follow these procedures to contain and clean up the material safely.

7.1. Personal Precautions:

- Wear protective equipment and keep unprotected personnel away.[1][4]
- Ensure adequate ventilation.[1][4]
- Avoid dust formation.[1][3]
- Remove all sources of ignition.[1]

7.2. Environmental Precautions:

- Prevent the product from entering drains, other waterways, or soil.[4][6]

7.3. Methods for Cleaning Up:

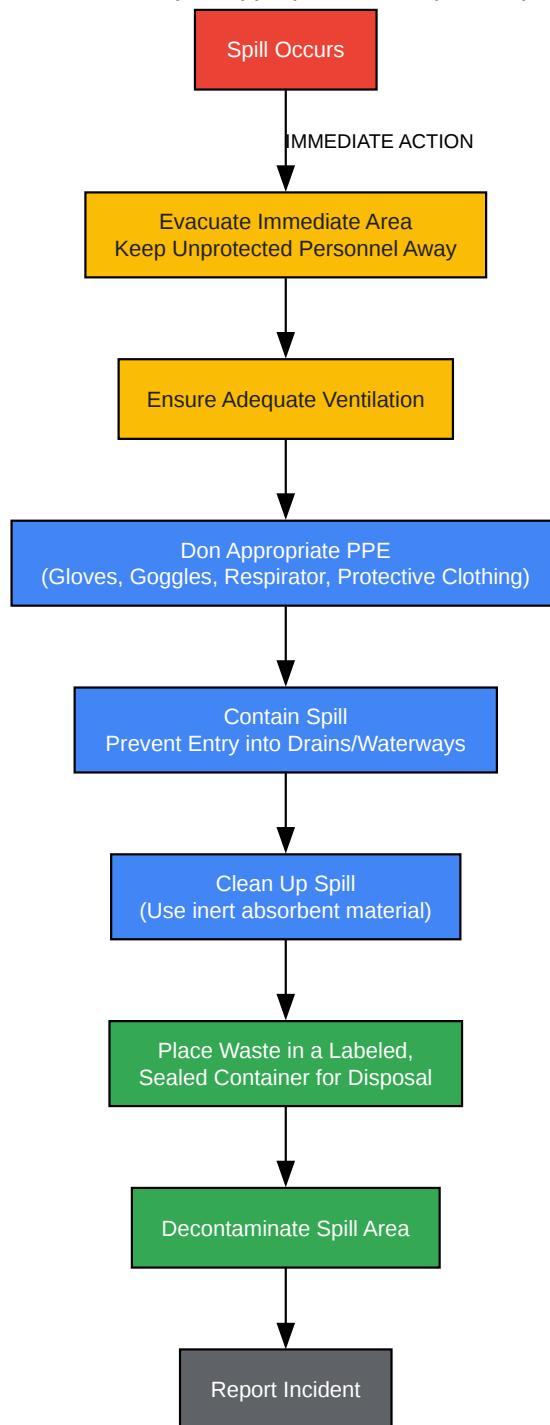
- Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container.[4]
- Consult local regulations for disposal.[4]

Experimental Protocols and Workflows

Workflow for Handling a **3-Hydroxypropanamide** Spill

The following diagram outlines the logical steps for safely managing an accidental release of **3-Hydroxypropanamide**.

Workflow for 3-Hydroxypropanamide Spill Response

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Caption: Logical workflow for handling a **3-Hydroxypropanamide** spill.

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